

An In-depth Technical Guide to the Chemical Properties of 6-O-Vanilloylajugol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-O-Vanilloylajugol is a naturally occurring iridoid glycoside found in various plant species of the Phlomis genus. Iridoids are a class of monoterpenoids known for their diverse biological activities, and **6-O-Vanilloylajugol** is of particular interest to the scientific community for its potential pharmacological applications, including its antioxidant properties. This technical guide provides a comprehensive overview of the known chemical properties of **6-O-Vanilloylajugol**, including its physicochemical characteristics, spectroscopic data, and information on its isolation and characterization.

Physicochemical Properties

To date, comprehensive experimental data on the physicochemical properties of **6-O-Vanilloylajugol**, such as its melting point, boiling point, and solubility, are not readily available in the public domain. The compound is typically supplied as a powder, with purity levels of 95% or higher confirmed by High-Performance Liquid Chromatography (HPLC).[1]

The following table summarizes the available and computed physicochemical data for **6-O-Vanilloylajugol**.



Property	Value	Source
Molecular Formula	C23H30O12	-
Molecular Weight	498.48 g/mol	[1]
Appearance	Powder	[1]
Purity	≥ 95% (by HPLC)	[1]
XLogP3	-1.68	Computed
Hydrogen Bond Donor Count	6	Computed
Hydrogen Bond Acceptor Count	12	Computed
Rotatable Bond Count	7	Computed

Spectroscopic Data

The structural elucidation of **6-O-Vanilloylajugol** has been primarily achieved through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While specific spectral data from the original isolation studies are not widely disseminated, the structural confirmation of commercially available reference standards is typically performed using these techniques.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for determining the detailed molecular structure of organic compounds. For **6-O-Vanilloylajugol**, ¹H and ¹³C NMR would be employed to identify the chemical environment of each proton and carbon atom, respectively. This allows for the confirmation of the ajugol core, the vanilloyl moiety, and the glycosidic linkage.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) would provide a precise mass measurement for **6-O-Vanilloylajugol**, further confirming its molecular formula of C₂₃H₃₀O₁₂.



Isolation and Characterization

6-O-Vanilloylajugol is an iridoid that has been isolated from plants belonging to the Phlomis genus, which is a part of the Lamiaceae family. The isolation process from plant material typically involves the following workflow:

Caption: General workflow for the isolation and characterization of **6-O-Vanilloylajugol**.

Experimental Protocols

General Isolation Procedure:

- Extraction: The dried and powdered plant material (e.g., aerial parts of a Phlomis species) is extracted exhaustively with a polar solvent such as methanol at room temperature.
- Concentration: The resulting extract is concentrated under reduced pressure to yield a crude residue.
- Fractionation: The crude extract is then subjected to a series of chromatographic separations. This may involve initial fractionation using column chromatography with silica gel or other stationary phases.
- Purification: Further purification is typically achieved through repeated column chromatography, often utilizing different adsorbent materials like Sephadex, and culminating in preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.
- Structure Determination: The structure of the isolated **6-O-Vanilloylajugol** is confirmed by spectroscopic methods, including ¹H NMR, ¹³C NMR, and mass spectrometry.

Chemical Reactivity and Antioxidant Activity

6-O-Vanilloylajugol is noted for its antioxidant properties. This reactivity is likely attributed to the phenolic hydroxyl group present in the vanilloyl moiety, which can donate a hydrogen atom to scavenge free radicals.

A common method to assess this antioxidant activity is the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.



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References

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